

The Function of Acetylated Lysine Residues: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *H-D-Lys(AC)-OH*

CAS No.: 51621-57-9

Cat. No.: B555553

[Get Quote](#)

Authored by: Gemini, Senior Application Scientist

Abstract

Lysine acetylation, a reversible post-translational modification, has transcended its initial discovery as a histone mark to become recognized as a pivotal regulatory mechanism controlling vast cellular landscapes. This guide provides an in-depth exploration of the machinery, function, and pathological implications of lysine acetylation. We delve into its canonical role in chromatin remodeling and gene expression, and expand into its widespread functions in regulating the activity, stability, and interactions of non-histone proteins across every cellular compartment. Furthermore, this paper details authoritative methodologies for the detection and functional analysis of protein acetylation, offering field-proven protocols and explaining the causality behind critical experimental steps. Designed for researchers, scientists, and drug development professionals, this guide synthesizes foundational knowledge with recent discoveries to serve as a comprehensive resource for investigating this critical cellular regulator.

Introduction: A Paradigm Shift from Histone Mark to Global Regulator

First identified in the 1960s, the acetylation of lysine residues was primarily studied in the context of nuclear histone proteins.^{[1][2]} This modification, involving the transfer of an acetyl group from acetyl-coenzyme A (acetyl-CoA) to the ϵ -amino group of a lysine side chain, neutralizes its positive charge.^[3] This simple chemical change has profound consequences. On histones, it weakens the electrostatic interaction with negatively charged DNA, leading to a more relaxed chromatin structure that facilitates gene transcription.^{[4][5][6][7]} For decades, this epigenetic role dominated our understanding.

However, the advent of high-resolution mass spectrometry has revolutionized the field, revealing that lysine acetylation is a ubiquitous modification, affecting thousands of non-histone proteins in the nucleus, cytoplasm, and even mitochondria.^{[3][8][9]} This "acetylome" encompasses proteins involved in nearly every key cellular process, including signal transduction, metabolism, DNA repair, protein folding, and cell division.^{[1][8][10]} It is now clear that lysine acetylation is a fundamental signaling language, rivaling phosphorylation in its scope and importance.^{[2][11]} Dysregulation of this language is a common feature in numerous diseases, including cancer, metabolic disorders, and neurodegenerative conditions, making the enzymes that control acetylation prime targets for therapeutic intervention.^{[4][12][13]}

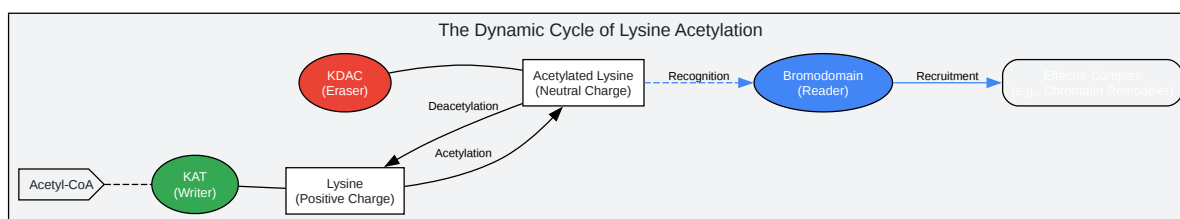
The Core Machinery: Writers, Erasers, and Readers

The dynamic state of lysine acetylation is tightly controlled by a trio of protein families: the "writers" that add the mark, the "erasers" that remove it, and the "readers" that recognize and translate it into a functional outcome.^[3]

- **Writers (Lysine Acetyltransferases - KATs):** Formerly known as Histone Acetyltransferases (HATs), these enzymes catalyze the transfer of an acetyl group from acetyl-CoA to lysine residues.^{[14][15]} They are broadly classified into families such as GNAT, p300/CBP, and MYST.^[3] KATs are often recruited to specific genomic loci or protein complexes by transcription factors, where they locally modify histones or other proteins to regulate gene expression or protein activity.^{[7][14]}
- **Erasers (Lysine Deacetylases - KDACs):** Also known as Histone Deacetylases (HDACs), these enzymes catalyze the reverse reaction, removing acetyl groups.^{[14][15]} In humans,

the 18 known HDACs are grouped into four classes.[16] Classes I, II, and IV are zinc-dependent enzymes, while Class III, known as sirtuins, are NAD⁺-dependent.[16][17] Like KATs, KDACs are often part of larger corepressor complexes.[16]

- **Readers (Bromodomain-containing Proteins):** The acetylated lysine mark is recognized by specialized protein modules, the most prominent being the bromodomain.[3][4][18][19] Bromodomains are evolutionarily conserved motifs that function as docking sites for acetyl-lysine, recruiting effector proteins and multi-protein complexes to specific sites.[18][20][21] This recruitment is a key mechanism for translating the acetylation signal into downstream effects, such as chromatin remodeling and transcriptional activation.[18][22]



[Click to download full resolution via product page](#)

Caption: The core machinery governing lysine acetylation dynamics.

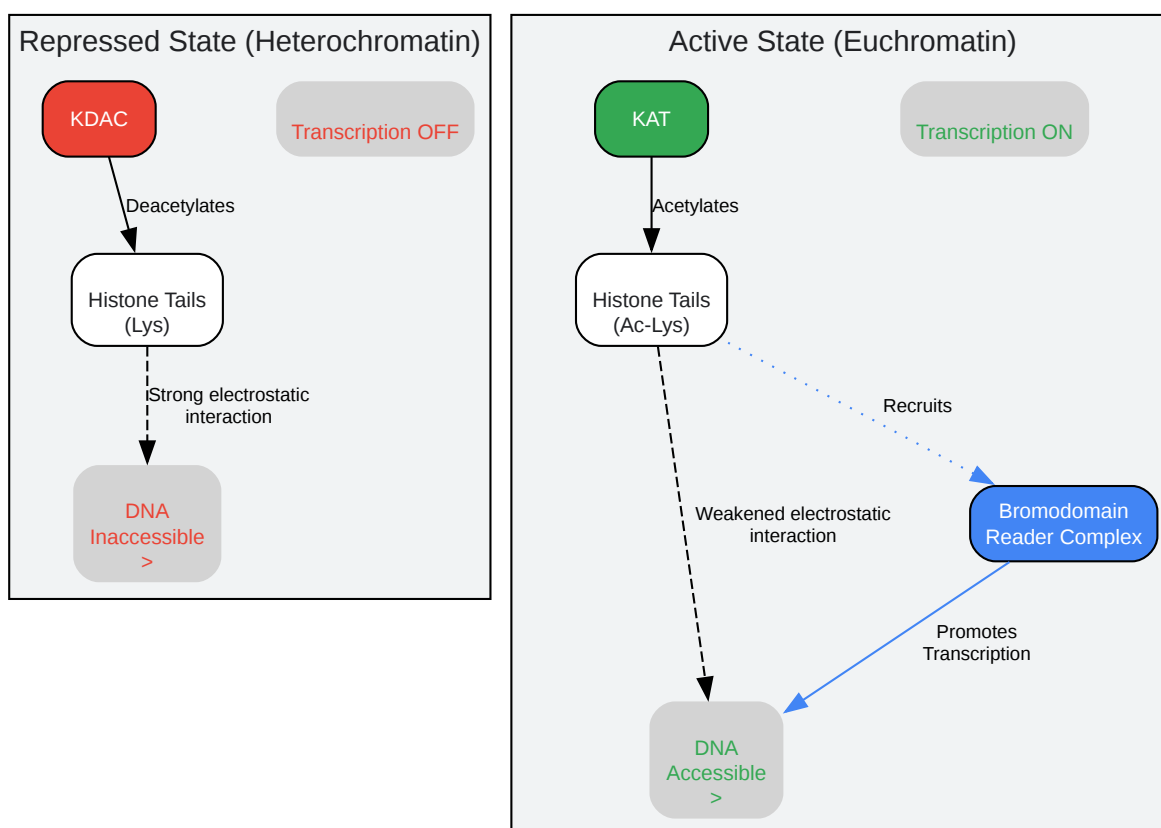
Function I: The Histone Code and Transcriptional Regulation

The foundational role of lysine acetylation is in the regulation of chromatin structure and gene expression.[4][23] This function is based on two primary mechanisms:

- **Charge Neutralization:** Lysine residues on the N-terminal tails of histones are positively charged, allowing for tight interaction with the negatively charged phosphate backbone of DNA.[4][5] Acetylation neutralizes this positive charge, weakening the histone-DNA interaction.[5][6] This leads to a more relaxed, "open" chromatin state known as

euchromatin, which increases the accessibility of DNA to transcription factors and the RNA polymerase machinery, thereby promoting gene transcription.[5][7][16] Conversely, deacetylation by HDACs restores the positive charge, leading to a more condensed, "closed" chromatin state (heterochromatin) associated with transcriptional repression.[5][6][24]

- **Protein Recruitment:** Acetylated histone tails serve as binding platforms for bromodomain-containing proteins.[4][7][25] These "reader" proteins are often components of larger transcriptional coactivator complexes or chromatin remodeling engines (like the SWI/SNF complex).[22] By recruiting these complexes to specific gene promoters and enhancers, histone acetylation actively facilitates the initiation and elongation of transcription.[7][22]



[Click to download full resolution via product page](#)

Caption: Lysine acetylation as a switch for chromatin state and transcription.

Function II: The Expansive World of Non-Histone Acetylation

Proteomic studies have unveiled that the majority of the acetylome consists of non-histone proteins, revealing a vast regulatory network that extends far beyond the nucleus.[\[8\]](#)[\[9\]](#)

Acetylation can modulate the function of these proteins through several mechanisms:

- **Enzymatic Activity:** Acetylation of lysine residues within or near the active site of an enzyme can directly alter its catalytic activity. This is a particularly prominent mode of regulation for metabolic enzymes.[\[8\]](#)[\[26\]](#)
- **Protein Stability:** Acetylation can compete with ubiquitination, another post-translational modification that occurs on lysine residues and often targets proteins for degradation. By blocking a ubiquitination site, acetylation can stabilize a protein.[\[1\]](#)[\[8\]](#) For example, acetylation of the tumor suppressor p53 enhances its stability and activity.[\[1\]](#)[\[17\]](#)
- **Protein-Protein & Protein-DNA Interactions:** Acetylation can create or disrupt interaction surfaces. For instance, acetylation of the NF- κ B transcription factor subunit RelA is required for its full transcriptional activity and interaction with coactivators.[\[1\]](#)[\[18\]](#)
- **Subcellular Localization:** Modification by acetylation can influence where a protein resides in the cell. Acetylation of NF- κ B, for example, facilitates its translocation into the nucleus.[\[1\]](#)

This regulation is critical in diverse signaling pathways. In response to DNA damage, the kinase ATM is activated, in part, through acetylation by TIP60.[\[27\]](#) In cellular stress and apoptosis, the acetylation of p53 and the pro-apoptotic protein Bax are key regulatory events.[\[1\]](#)[\[12\]](#)

Pathological Implications and Therapeutic Targeting

Given its central role in cellular homeostasis, it is unsurprising that dysregulation of lysine acetylation is implicated in a wide range of human diseases.

- **Cancer:** Aberrant HDAC activity is a common feature in many cancers, leading to the silencing of tumor suppressor genes.[\[16\]](#)[\[17\]](#) Furthermore, the acetylation status of key

oncoproteins and tumor suppressors like p53 and NF- κ B is often altered.[1][16] This has made HDACs a major target for anti-cancer drug development.

- **Neurodegenerative Disorders:** Histone acetylation is crucial for learning and memory, and its dysregulation is linked to conditions like Alzheimer's and Huntington's disease.[13][28] Reduced histone acetylation can lead to the downregulation of genes necessary for synaptic plasticity and neuronal survival.[13]
- **Inflammatory and Metabolic Diseases:** Acetylation plays a key role in modulating inflammatory responses, partly through the NF- κ B pathway.[18][22] It is also deeply intertwined with metabolism, as the acetyl donor, acetyl-CoA, is a central metabolic intermediate.[29]

The therapeutic potential of modulating this pathway has been realized with the development of HDAC inhibitors (HDACi). These drugs block the activity of HDACs, leading to an accumulation of acetyl groups (hyperacetylation) on both histone and non-histone proteins.[28] This can reactivate silenced tumor suppressor genes, induce cell cycle arrest, and promote apoptosis in cancer cells.[17][30][31] Several HDACi, such as Vorinostat and Romidepsin (depsipeptide), have received FDA approval for the treatment of certain hematologic malignancies.[17][32]

HDAC Inhibitor Class	Example(s)	Primary HDAC Targets	Status/Application
Pan-HDACi	Vorinostat (SAHA), Panobinostat	Classes I, II, IV	FDA-approved for T-cell lymphoma[17]
Class I-selective	Romidepsin (FK228), Entinostat	HDAC1, 2, 3	FDA-approved for T-cell lymphoma[17]
Class II-selective	HDAC4, 5, 6, 7, 9, 10	Under investigation	
Sirtuin Modulators	Resveratrol (activator)	SIRT1	Preclinical/Nutraceutical

Table 1: Classes of compounds targeting lysine deacetylases.

Methodologies for Studying Lysine Acetylation

A multi-faceted experimental approach is required to fully investigate protein acetylation, from initial detection to functional characterization.

Detection and Quantification

Western Blotting: This is a foundational technique for detecting acetylation on a specific protein.[\[33\]](#)[\[34\]](#)[\[35\]](#)

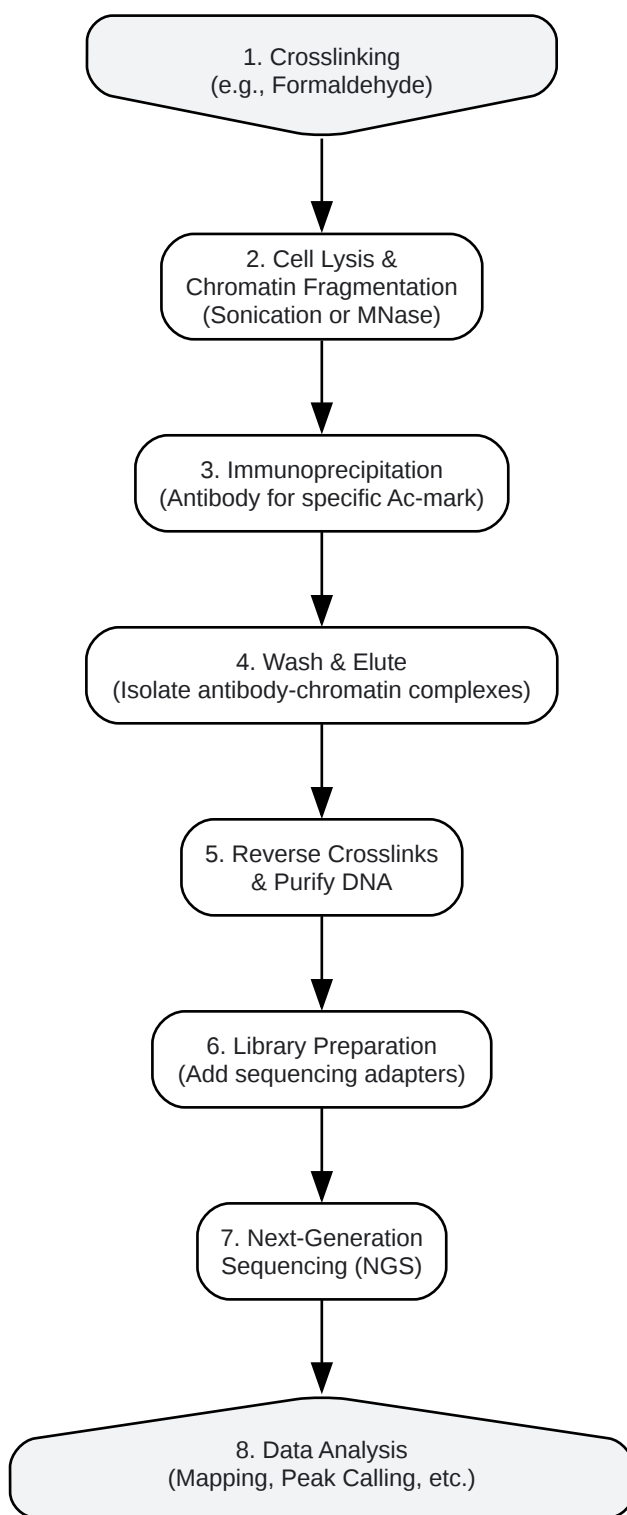
- **Pan-acetyl-lysine antibodies:** Recognize the acetyl-lysine motif regardless of the surrounding protein sequence. They are excellent for determining if a protein of interest is acetylated following immunoprecipitation (IP).
- **Site-specific antibodies:** Recognize an acetylated lysine only within a specific peptide sequence. These are crucial for confirming acetylation at a particular site and studying its regulation.

Mass Spectrometry (MS): MS-based proteomics is the gold standard for unbiased, large-scale identification and quantification of acetylation sites.[\[33\]](#)[\[34\]](#)[\[36\]](#)

- **Workflow:** The typical workflow involves protein extraction, digestion (usually with trypsin), enrichment of acetylated peptides using anti-acetyl-lysine antibodies, and subsequent analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS).[\[36\]](#)[\[37\]](#)[\[38\]](#)
- **Rationale:** Immunoaffinity enrichment is critical because acetylated peptides are often of low abundance.[\[36\]](#) High-resolution MS can precisely identify the modified lysine residue and can be coupled with quantitative strategies (like SILAC or TMT labeling) to compare acetylation levels across different conditions.[\[38\]](#)

Functional Analysis: Chromatin Immunoprecipitation (ChIP)-Sequencing

To understand the role of histone acetylation in gene regulation, ChIP followed by next-generation sequencing (ChIP-seq) is the definitive method for mapping its location across the entire genome.[\[39\]](#)[\[40\]](#)



[Click to download full resolution via product page](#)

Caption: A streamlined workflow for a ChIP-seq experiment.

Field-Proven Protocol: ChIP-Sequencing for Histone Acetylation Marks

This protocol is a representative workflow and requires optimization for specific cell types and antibodies.

I. Chromatin Preparation

- **Crosslinking:** Harvest ~10-20 million cells per IP. Resuspend in fresh media and add formaldehyde to a final concentration of 1%. Incubate for 10 minutes at room temperature with gentle rotation.
 - **Causality:** Formaldehyde creates reversible protein-DNA and protein-protein crosslinks, "freezing" the in-vivo interactions. This is essential for ensuring that histone modifications remain associated with their specific genomic locations throughout the procedure.[\[40\]](#)
- **Quenching:** Add glycine to a final concentration of 125 mM to quench the formaldehyde. Incubate for 5 minutes at room temperature.
- **Cell Lysis:** Wash cells twice with ice-cold PBS. Lyse cells using appropriate buffers to isolate nuclei.
- **Chromatin Fragmentation:** Resuspend nuclei in a shearing buffer (e.g., containing SDS). Shear chromatin to an average size of 200-600 bp using a sonicator.
 - **Causality & QC:** Sonication uses high-frequency sound waves to randomly fragment the chromatin. The fragment size is critical for achieving high resolution in the final genomic map. The shearing efficiency must be validated for every experiment by reversing the crosslinks of a small aliquot and running the DNA on an agarose gel. Under-shearing leads to poor resolution, while over-shearing can destroy epitopes.

II. Immunoprecipitation (IP) 5. **Pre-clearing:** Dilute the sheared chromatin and pre-clear with Protein A/G beads for 1 hour at 4°C. This step reduces non-specific binding to the beads. 6. **Antibody Incubation:** Transfer the pre-cleared chromatin to a new tube. Add 2-5 µg of a ChIP-grade antibody specific for the histone acetylation mark of interest (e.g., anti-H3K27ac). Incubate overnight at 4°C with rotation.

- **Trustworthiness:** The quality of the antibody is the single most important factor for a successful ChIP-seq experiment. It must be validated for specificity and efficiency by Western blot and ideally by testing on known positive and negative gene loci by ChIP-qPCR before sequencing.
- **Immune Complex Capture:** Add pre-blocked Protein A/G beads and incubate for 2-4 hours at 4°C to capture the antibody-chromatin complexes.

III. Washing and Elution 8. Washes: Wash the beads sequentially with a series of low salt, high salt, and LiCl wash buffers. These stringent washes are designed to remove non-specifically bound chromatin and proteins. 9. Elution: Elute the chromatin from the beads using an elution buffer (e.g., SDS/NaHCO₃).

IV. DNA Purification and Sequencing 10. Reverse Crosslinking: Add NaCl to the eluate and incubate at 65°C for at least 6 hours (or overnight) to reverse the formaldehyde crosslinks. Also, process an input control sample (an aliquot of sheared chromatin that did not undergo IP) in parallel.

- **Causality:** The input sample represents the baseline distribution of chromatin fragments and is essential for distinguishing true enrichment signals (peaks) from background noise and experimental biases during data analysis.[\[41\]](#)
- **DNA Purification:** Treat with RNase A and Proteinase K, then purify the DNA using phenol:chloroform extraction or a column-based kit.
- **Library Preparation & Sequencing:** Prepare a sequencing library from the purified ChIP and Input DNA. This involves end-repair, A-tailing, and ligation of sequencing adapters. Sequence the libraries on a high-throughput platform.

V. Data Analysis 13. Mapping and Peak Calling: Align the sequencing reads to a reference genome. Use a peak-calling algorithm (e.g., MACS2) to identify regions of the genome that are significantly enriched in the ChIP sample relative to the input control.

Conclusion and Future Directions

The study of lysine acetylation has matured from a niche area of epigenetics to a central field in cell biology. It is now appreciated as a global regulatory post-translational modification that orchestrates complex cellular programs by modulating both the genome and the proteome. The dynamic interplay between KATs, KDACs, and bromodomain readers provides a sophisticated

mechanism for cells to respond to developmental and environmental cues. The success of HDAC inhibitors in the clinic has validated this pathway as a druggable target, and ongoing research into more specific inhibitors for individual KATs, KDACs, and bromodomains holds immense promise for treating a wide array of diseases.[19][20][22] Future research will continue to unravel the complex crosstalk between acetylation and other modifications (like phosphorylation and methylation), further illuminating the intricate regulatory codes that govern cellular life.[6][42]

References

- Acetylation of Histones in Chromatin and Its Functions in Gene Transcription. (URL: [\[Link\]](#))
- Functions and mechanisms of non-histone protein acetylation. (URL: [\[Link\]](#))
- Functions and mechanisms of non-histone protein acetylation - PubMed. (URL: [\[Link\]](#))
- Histone acetylation and deacetylation - Wikipedia. (URL: [\[Link\]](#))
- High-Resolution Mass Spectrometry to Identify and Quantify Acetylation Protein Targets. (URL: [\[Link\]](#))
- Role of Histone Acetylation in the Assembly and Modulation of Chromatin Structures - PMC. (URL: [\[Link\]](#))
- Histone deacetylase inhibitors: molecular mechanisms of action and clinical trials as anti-cancer drugs - PubMed Central. (URL: [\[Link\]](#))
- Bromodomains: translating the words of lysine acetylation into myelin injury and repair. (URL: [\[Link\]](#))
- What Is Histone Acetylation? - Cusabio. (URL: [\[Link\]](#))
- Histone Acetylation and Genome Function - EpiGenie. (URL: [\[Link\]](#))
- Functions and mechanisms of non-histone protein acetylation in plants - PubMed. (URL: [\[Link\]](#))

- Functions and mechanisms of non-histone protein acetylation - Semantic Scholar. (URL: [\[Link\]](#))
- Acetylation Detection of Specific Proteins - Mtoz Biolabs. (URL: [\[Link\]](#))
- HDAC Inhibitors: Dissecting Mechanisms of Action to Counter Tumor Heterogeneity - MDPI. (URL: [\[Link\]](#))
- Targeting bromodomains: epigenetic readers of lysine acetylation - PubMed. (URL: [\[Link\]](#))
- How to Detect Protein Acetylation - 百泰派克生物科技. (URL: [\[Link\]](#))
- Chromatin Immunoprecipitation Sequencing (ChIP-seq) for Detecting Histone Modifications and Modifiers | Springer Nature Experiments. (URL: [\[Link\]](#))
- Chromatin Immunoprecipitation Sequencing (ChIP-seq) for Detecting Histone Modifications and Modifiers - PubMed. (URL: [\[Link\]](#))
- What are HDAC inhibitors and how do they work? - Patsnap Synapse. (URL: [\[Link\]](#))
- Histone deacetylase inhibitor (HDACI) mechanisms of action: emerging insights - PMC. (URL: [\[Link\]](#))
- Mechanism of Action for HDAC Inhibitors—Insights from Omics Approaches - MDPI. (URL: [\[Link\]](#))
- Lysine acetylation: codified crosstalk with other posttranslational modifications - PMC - NIH. (URL: [\[Link\]](#))
- The Bromodomain: From Epigenome Reader to Druggable Target - PMC - NIH. (URL: [\[Link\]](#))
- The growing landscape of lysine acetylation links metabolism and cell signalling. (URL: [\[Link\]](#))
- Regulating histone acetyltransferases and deacetylases - PMC - NIH. (URL: [\[Link\]](#))
- Bromodomain Histone Readers and Cancer - PubMed. (URL: [\[Link\]](#))

- Bromodomains as therapeutic targets - PMC - PubMed Central. (URL: [\[Link\]](#))
- Mass spectrometry-based detection of protein acetylation - PMC - NIH. (URL: [\[Link\]](#))
- Physical and Functional HAT/HDAC Interplay Regulates Protein Acetylation Balance - PMC. (URL: [\[Link\]](#))
- The emerging role of lysine acetylation of non-nuclear proteins - PMC - NIH. (URL: [\[Link\]](#))
- Histone acetylation in gene regulation | Briefings in Functional Genomics - Oxford Academic. (URL: [\[Link\]](#))
- Comprehensive Profiling of Protein Lysine Acetylation in Escherichia coli - ACS Publications. (URL: [\[Link\]](#))
- Lysine Acetylation: Elucidating the Components of an Emerging Global Signaling Pathway in Trypanosomes - PubMed Central. (URL: [\[Link\]](#))
- Lysine acetylation is balanced by histone acetyltransferases (HATs) and... - ResearchGate. (URL: [\[Link\]](#))
- Epigenetic Changes in Alzheimer's Disease and Interventions for Therapy. (URL: [\[Link\]](#))
- Lysine Acetylation Goes Global: From Epigenetics to Metabolism and Therapeutics - PMC. (URL: [\[Link\]](#))
- Ultra-Low Input Native Chromatin Immunoprecipitation coupled with Sequencing - Artyomov Lab. (URL: [\[Link\]](#))
- Recent Contributions of Proteomics to Our Understanding of Reversible Nε-Lysine Acylation in Bacteria - ACS Publications. (URL: [\[Link\]](#))
- Multiplexed chromatin immunoprecipitation sequencing for quantitative study of histone modifications and chromatin factors - PubMed. (URL: [\[Link\]](#))
- Histone Deacetylases and Mechanisms of Regulation of Gene Expression (Histone deacetylases in cancer) - PMC - NIH. (URL: [\[Link\]](#))

- Discovery of lysine post-translational modifications through mass spectrometric detection. (URL: [\[Link\]](#))
- Genome-wide Analysis of Histone Modifications using ChIP-seq | Protocol Preview. (URL: [\[Link\]](#))
- Amino acid structure and classifications (article) - Khan Academy. (URL: [\[Link\]](#))
- Proteome-wide identification of lysine acetylation sites in S.... - ResearchGate. (URL: [\[Link\]](#))
- Acetylation - Wikipedia. (URL: [\[Link\]](#))

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Protein Acetylation: Histone and Non-Histone Modifications - Creative Proteomics [creative-proteomics.com]
- 2. Lysine Acetylation: Elucidating the Components of an Emerging Global Signaling Pathway in Trypanosomes - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Lysine Acetylation Goes Global: From Epigenetics to Metabolism and Therapeutics - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Acetylation of Histones in Chromatin and Its Functions in Gene Transcription -Biomedical Science Letters | Korea Science [koreascience.kr]
- 5. Histone acetylation and deacetylation - Wikipedia [en.wikipedia.org]
- 6. cusabio.com [cusabio.com]
- 7. Protein Acetylation | Cell Signaling Technology [cellsignal.com]
- 8. researchprofiles.ku.dk [researchprofiles.ku.dk]
- 9. Functions and mechanisms of non-histone protein acetylation | Semantic Scholar [semanticscholar.org]

- [10. Functions and mechanisms of non-histone protein acetylation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. Physical and Functional HAT/HDAC Interplay Regulates Protein Acetylation Balance - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. The emerging role of lysine acetylation of non-nuclear proteins - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. dovepress.com \[dovepress.com\]](#)
- [14. Regulating histone acetyltransferases and deacetylases - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. Acetylation - Wikipedia \[en.wikipedia.org\]](#)
- [16. Histone Deacetylases and Mechanisms of Regulation of Gene Expression \(Histone deacetylases in cancer\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [17. Histone deacetylase inhibitors: molecular mechanisms of action and clinical trials as anti-cancer drugs - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [18. Bromodomains: translating the words of lysine acetylation into myelin injury and repair - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [19. The Bromodomain: From Epigenome Reader to Druggable Target - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [20. Targeting bromodomains: epigenetic readers of lysine acetylation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [21. Bromodomain Histone Readers and Cancer - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [22. Bromodomains as therapeutic targets - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [23. academic.oup.com \[academic.oup.com\]](#)
- [24. Role of Histone Acetylation in the Assembly and Modulation of Chromatin Structures - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [25. researchgate.net \[researchgate.net\]](#)
- [26. Functions and mechanisms of non-histone protein acetylation in plants - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [27. epigenie.com \[epigenie.com\]](#)
- [28. What are HDAC inhibitors and how do they work? \[synapse.patsnap.com\]](#)
- [29. researchgate.net \[researchgate.net\]](#)
- [30. mdpi.com \[mdpi.com\]](#)

- 31. Histone deacetylase inhibitor (HDACI) mechanisms of action: emerging insights - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 32. Mechanism of Action for HDAC Inhibitors—Insights from Omics Approaches [mdpi.com]
- 33. Protein Acetylation Mechanisms and Research Methods - Creative Proteomics [creative-proteomics.com]
- 34. Acetylation Detection of Specific Proteins | MtoZ Biolabs [mtoz-biolabs.com]
- 35. How to Detect Protein Acetylation_How to Detect Protein Acetylation_How to Identify Protein Acetylation | Baitai Paik Biotechnology [en.biotech-pack.com]
- 36. High-Resolution Mass Spectrometry to Identify and Quantify Acetylation Protein Targets - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 37. Mass spectrometry-based detection of protein acetylation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 38. researchgate.net [researchgate.net]
- 39. A Comprehensive Overview of Protein Acetylation: Background, Detection Methods, and Functions - Creative Proteomics [creative-proteomics.com]
- 40. Chromatin Immunoprecipitation Sequencing (ChIP-seq) for Detecting Histone Modifications and Modifiers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 41. artyomovlab.wustl.edu [artyomovlab.wustl.edu]
- 42. Lysine acetylation: codified crosstalk with other posttranslational modifications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [The Function of Acetylated Lysine Residues: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b555553/docs#the-function-of-acetylated-lysine-residues-a-technical-guide-for-researchers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)